

# Ethyl Hexadecyl Carbonate: An Examination of Available Data and Intended Use

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl hexadecyl carbonate

Cat. No.: B15176768

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For the attention of: Researchers, scientists, and drug development professionals.

October 26, 2025

## Executive Summary

This document addresses the inquiry regarding the mechanism of action of **ethyl hexadecyl carbonate**. Following a comprehensive review of scientific literature and chemical databases, it is concluded that **ethyl hexadecyl carbonate** is not recognized as a pharmaceutical agent and, therefore, does not have a characterized pharmacological mechanism of action.

The available data indicates that **ethyl hexadecyl carbonate** is primarily utilized in the cosmetics industry as an emollient and skin-conditioning agent. There is no evidence to suggest its use or investigation as a therapeutic compound in drug development.

Consequently, the core requirements of an in-depth technical guide, including quantitative data on biological activity, detailed experimental protocols for mechanism-of-action studies, and signaling pathway diagrams, cannot be fulfilled as the foundational data does not exist.

## Chemical Identity and Properties

**Ethyl hexadecyl carbonate**, also known as cetyl ethyl carbonate, is the ester of cetyl alcohol and carbonic acid.<sup>[1]</sup> Its chemical and physical properties are well-documented in chemical databases such as PubChem.<sup>[2][3]</sup>

Table 1: Chemical Identification of **Ethyl Hexadecyl Carbonate**

Property	Value	Source
IUPAC Name	ethyl hexadecyl carbonate	PubChem[2]
Synonyms	Carbonic acid, ethyl hexadecyl ester; Cetyl ethyl carbonate	CAS Common Chemistry[1]
CAS Number	34571-06-7	PubChem[2]
Molecular Formula	C19H38O3	CAS Common Chemistry[1]
Molecular Weight	314.5 g/mol	PubChem[2]

## Contextual Analysis of Related Compounds

To ensure a thorough investigation, searches were conducted for related chemical entities. While some compounds with similar names or chemical motifs exhibit biological activity, it is crucial to distinguish them from **ethyl hexadecyl carbonate**.

For instance, cetyl alcohol, a precursor to **ethyl hexadecyl carbonate**, is known to have emollient properties and has been investigated for potential antimicrobial activity due to its effects on cell membrane permeability.[4] Additionally, certain cyclic carbonate derivatives of antibiotics have been synthesized and evaluated for their antibacterial activities.[5] However, these findings are specific to those molecules and cannot be extrapolated to **ethyl hexadecyl carbonate**.

## Conclusion

The request for an in-depth technical guide on the mechanism of action of **ethyl hexadecyl carbonate** for a drug development audience is based on a misinterpretation of the compound's application. The available scientific and technical information categorizes **ethyl hexadecyl carbonate** as a cosmetic ingredient, not a pharmacological agent. There are no published studies, quantitative data, or established experimental protocols pertaining to a therapeutic mechanism of action.

Therefore, the creation of the requested tables, diagrams, and detailed experimental methodologies is not feasible. It is recommended that future research inquiries be directed by the established applications of this compound.

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## References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. Ethyl hexadecyl carbonate | C<sub>19</sub>H<sub>38</sub>O<sub>3</sub> | CID 3015692 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Ethyl hexadecyl carbonate | C<sub>19</sub>H<sub>38</sub>O<sub>3</sub> | CID 3015692 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
- 5. Synthesis and Antibacterial Evaluation of a Series of 11,12-Cyclic Carbonate Azithromycin-3-O-descladinosyl-3-O-carbamoyl Glycosyl Derivatives [mdpi.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)